Technical Guide: Solubility Profile & Handling of 3-Fluoro-2-methoxybenzyl Bromide

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Compound of Interest	
Compound Name:	*3-Fluoro-2-methoxybenzyl bromide*
CAS No.:	*916420-50-3*
Cat. No.:	*B1532232*

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Part 1: Executive Summary & Physicochemical Profile

3-Fluoro-2-methoxybenzyl bromide (CAS: 886498-87-7) is a specialized electrophilic intermediate used primarily in the synthesis of fluorinated pharmaceuticals and agrochemicals. As a benzyl bromide derivative, its utility is defined by the high reactivity of the benzylic carbon-bromine bond. However, this same reactivity dictates a strict solubility profile: the compound is unstable in nucleophilic solvents (alcohols, water) and highly soluble in aprotic organic solvents.

This guide provides a validated framework for solvent selection, ensuring maximum yield and safety.

Physicochemical Characterization

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Property	Value / Description
Molecular Formula	C_8H_8BrFO
Molecular Weight	219.05 g/mol
Physical State	Low-melting solid or viscous oil (depending on purity/polymorph)
Polarity	Lipophilic (Predicted LogP ~2.8)
Reactivity Class	Alkylating Agent; Lachrymator
Primary Hazard	Corrosive to skin/eyes; hydrolysis releases HBr

Part 2: Solubility Landscape

The solubility of **3-Fluoro-2-methoxybenzyl bromide** is governed by "Like Dissolves Like" principles, but constrained by its electrophilic nature. It dissolves readily in non-polar to moderately polar aprotic solvents but reacts rapidly with protic solvents.

Solvent Compatibility Matrix

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Solvent Class	Examples	Solubility Status	Operational Recommendation
Halogenated	Dichloromethane (DCM), Chloroform	Excellent	Preferred for transport, storage, and transfers.
Ethers	THF, 2-MeTHF, Diethyl Ether, MTBE	Good to Excellent	Ideal for reactions (e.g., Grignard formation, lithiation).
Esters	Ethyl Acetate, Isopropyl Acetate	Good	Standard for extraction/workup.
Aromatic	Toluene, Benzene	Good	Useful for reflux reactions requiring higher temps.
Polar Aprotic	Acetonitrile (MeCN), DMF, DMSO	Good	Reaction Only. Use for nucleophilic substitutions (S_N2).
Alkanes	Hexanes, Heptane, Pentane	Poor / Insoluble	Use as an anti-solvent to precipitate the product.
Protic	Methanol, Ethanol, Water	Incompatible	DO NOT USE. Causes rapid solvolysis (degradation).

The Solvolysis Risk (Why Alcohols Fail)

Unlike simple alkyl halides, benzyl halides are prone to both S_N1 and S_N2 reactions. In alcohols (MeOH/EtOH), **3-Fluoro-2-methoxybenzyl bromide** undergoes solvolysis to form the corresponding benzyl ether, releasing hydrobromic acid (HBr). This degrades the reagent and acidifies the medium.

Degradation Pathway Visualization:

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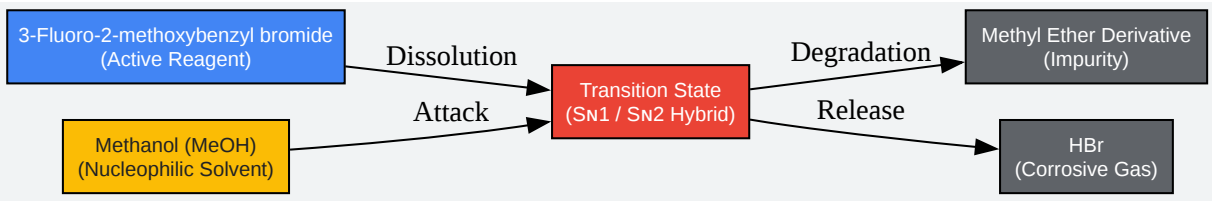

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Caption: Figure 1. Solvolysis pathway of benzyl bromides in protic solvents leading to irreversible degradation.

Part 3: Experimental Protocols

Protocol A: Standard Dissolution for Synthesis (0.5 M)

Use this protocol for preparing stock solutions for Suzuki couplings or alkylations.

Materials:

- **3-Fluoro-2-methoxybenzyl bromide** (1.0 eq)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Septum-capped vial purged with Nitrogen/Argon

Procedure:

- Weighing: Weigh the target mass of benzyl bromide into a dry vial. Note: If the compound is liquid, use a positive displacement pipette to avoid dripping (lachrymator).
- Inerting: Flush the vial with nitrogen for 2 minutes to remove ambient moisture.
- Solvent Addition: Add anhydrous DCM or THF via syringe to achieve a concentration of 0.1 M – 0.5 M.
- Agitation: Swirl gently. The compound should dissolve instantly at room temperature (20–25°C).

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- Storage: Store at 2–8°C. Do not store in DMF or MeCN for >24 hours, as slow degradation can occur even in aprotic polar solvents due to trace moisture or intrinsic reactivity.

Protocol B: Solvent Exchange (Workup to Storage)

Use this when the compound is in an incompatible solvent (e.g., crude reaction mix).

- Evaporation: Concentrate the crude mixture under reduced pressure (Rotavap) at <40°C. Caution: Use a bleach trap for the vacuum pump exhaust to neutralize any HBr vapors.
- Re-dissolution: Dissolve the residue in Ethyl Acetate (EtOAc).
- Washing: Wash with 5% $NaHCO_3$ (aq) to neutralize acid, then Brine. Perform quickly to minimize hydrolysis.
- Drying: Dry organic layer over anhydrous $MgSO_4$.
- Final Solvent: Evaporate EtOAc and re-dissolve in DCM for long-term stability or immediate use.

Part 4: Decision Framework for Solvent Selection

This logic flow ensures you select the correct solvent for your specific experimental stage.

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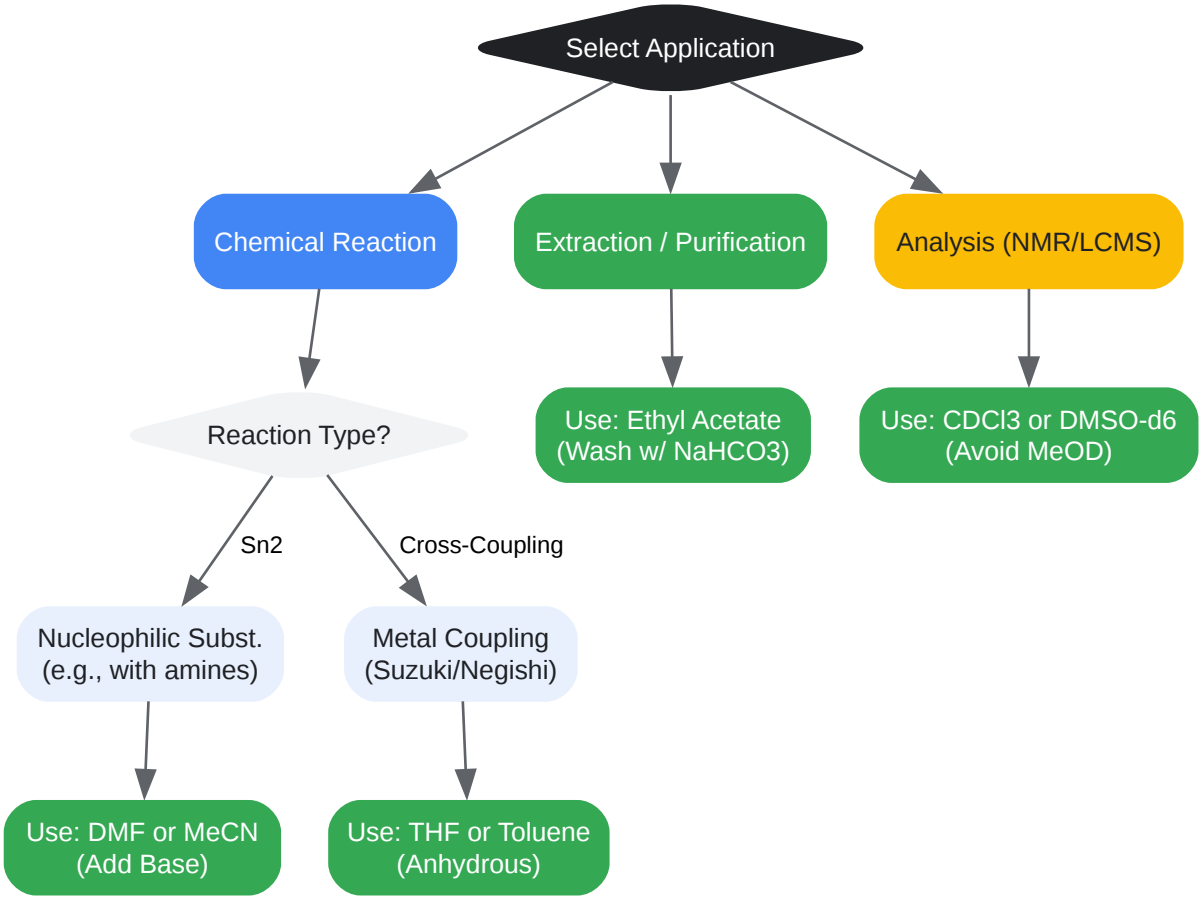

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Caption: Figure 2. Operational decision tree for solvent selection based on experimental intent.

Part 5: Safety & Handling (Lachrymator Warning)

Critical Warning: **3-Fluoro-2-methoxybenzyl bromide** is a potent lachrymator (tear gas agent). It causes severe eye and respiratory irritation.[1]

- Engineering Controls: Always handle inside a functioning chemical fume hood.
- Neutralization: Keep a beaker of 10% aqueous Sodium Thiosulfate or dilute Ammonium Hydroxide in the hood. All glassware and syringes contacting the bromide should be soaked in this solution to quench the active alkylating agent before removal from the hood.
- PPE: Double nitrile gloves are recommended. If the compound penetrates the outer glove, change immediately.

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References

- ChemicalBook. (2025). 3-Fluoro-4-methoxybenzyl bromide Properties and Synthesis.
  - Note: Cited for general benzyl bromide synthesis conditions and physical property analogues.
- Thermo Fisher Scientific. (2025). Benzyl Bromide Safety Data Sheet (SDS).[2]
  - Note: Cited for lachrymator handling and storage stability protocols.
- National Institutes of Health (PubChem). (2025). Benzyl Bromide - Compound Summary.[3][4][5][6][7]
  - Note: Cited for general solubility data (miscibility with ethanol/ether) and hydrolysis risks.
- Common Organic Chemistry. (2024). Benzyl Bromide Reagent Guide.
  - Note: Cited for standard reaction solvents (DMF, MeCN)

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Sources

- 1. Benzyl Bromide [commonorganicchemistry.com]
- 2. 3-Fluoro-4-methoxybenzyl bromide, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. 3-Fluoro-2-methylbenzyl bromide [myskinrecipes.com]
- 4. Buy 3-Bromo-4-fluoro-2-methoxybenzyl bromide [smolecule.com]
- 5. Benzyl bromide - Wikipedia [en.wikipedia.org]
- 6. Benzyl Bromide | C7H7Br | CID 7498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemimpex.com [chemimpex.com]

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